

An In-depth Technical Guide to Pyriofenone: Chemical Structure, Properties, and Fungicidal Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyriofenone*

Cat. No.: *B131606*

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Abstract

Pyriofenone is a novel fungicide belonging to the aryl phenyl ketone class, demonstrating high efficacy against a range of phytopathogenic fungi, most notably powdery mildew. Its unique mode of action, targeting the fungal actin cytoskeleton, positions it as a valuable tool in disease management strategies, particularly in the context of increasing fungicide resistance. This technical guide provides a comprehensive overview of **pyriofenone**'s chemical structure, physicochemical properties, detailed experimental protocols for its synthesis and analysis, its mechanism of action, and a summary of its biological activity.

Chemical Identity and Structure

Pyriofenone is chemically identified as (5-chloro-2-methoxy-4-methylpyridin-3-yl)(2,3,4-trimethoxy-6-methylphenyl)methanone.^{[1][2][3][4][5]} It is an aromatic ketone, specifically a benzoylpyridine derivative.^{[6][7]}

Table 1: Chemical Identifiers for **Pyriofenone**

Identifier	Value
IUPAC Name	(5-chloro-2-methoxy-4-methylpyridin-3-yl)(2,3,4-trimethoxy-6-methylphenyl)methanone[1][2][3]
CAS Number	688046-61-9[1][2][8]
Molecular Formula	C ₁₈ H ₂₀ ClNO ₅ [1][3][8]
Molecular Weight	365.81 g/mol [2][8]
SMILES	<chem>CC1=CC(=C(C(=C1C(=O)C2=C(C(=CN=C2OC)Cl)C)OC)OC)OC</chem> [1][2][9]
InChIKey	NMVCBWZLCXANER-UHFFFAOYSA-N[1][2][8]

Physicochemical Properties

Pyriofenone is a white crystalline powder at room temperature with no discernible odor.[6] It exhibits low solubility in water and is more soluble in various organic solvents. The octanol-water partition coefficient (Log KOW) of 3.2 suggests a potential for bioaccumulation in fatty tissues.[2]

Table 2: Physicochemical Properties of **Pyriofenone**

Property	Value	Reference
Appearance	White crystalline powder (20 °C)	[6]
Odor	No discernible odour	[6]
Melting Point	93-95 °C	[1][3]
Boiling Point	Decomposes before boiling at approximately 100 °C	[1]
Vapor Pressure	1.9×10^{-6} Pa (25 °C)	[1][3][10]
Water Solubility	1.56 mg/L (20 °C, pH 6.6)	[1][3][10]
Solubility in Organic Solvents (g/L at 20°C)	Heptane: 8.8, Methanol: 20-50, Xylene: >250, 1,2-dichloroethane: >250, Acetone: >250, Ethyl acetate: >250	[1][3]
Octanol-Water Partition Coefficient (Log KOW)	3.2	[2][3]
pK _a	No dissociation in environmental pH range	[3]

Experimental Protocols

Synthesis of Pyrifenone

The synthesis of **pyrifenone** commences with methyl 2-chloro-4-methyl nicotinate as the starting material. The overall process can be summarized in the following key steps:

- **Methoxylation:** A nucleophilic aromatic substitution (S_NAr) reaction is performed to introduce a methoxy group onto the pyridine ring of methyl 2-chloro-4-methyl nicotinate.
- **Selective Chlorination:** The pyridine ring undergoes selective chlorination to yield an intermediate compound.

- **Hydrolysis:** The ester group of the chlorinated intermediate is hydrolyzed to the corresponding carboxylic acid.
- **Acid Chloride Formation:** The carboxylic acid is then converted to its acid chloride derivative.
- **Friedel-Crafts Acylation:** The final step involves a Friedel-Crafts acylation of 3,4,5-trimethoxy-toluene with the acid chloride, catalyzed by a Lewis acid, to form the **pyriofenone** ketone structure. This and the previous step can be performed as a one-pot procedure.[\[1\]](#)
- **Purification:** The crude product is purified, typically through crystallization, to yield the final **pyriofenone** active ingredient.

Caption: Synthetic pathway of **pyriofenone**.

Analytical Methodology for Residue Analysis

The determination of **pyriofenone** residues in various matrices is crucial for regulatory compliance and food safety. The most common analytical techniques employed are High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

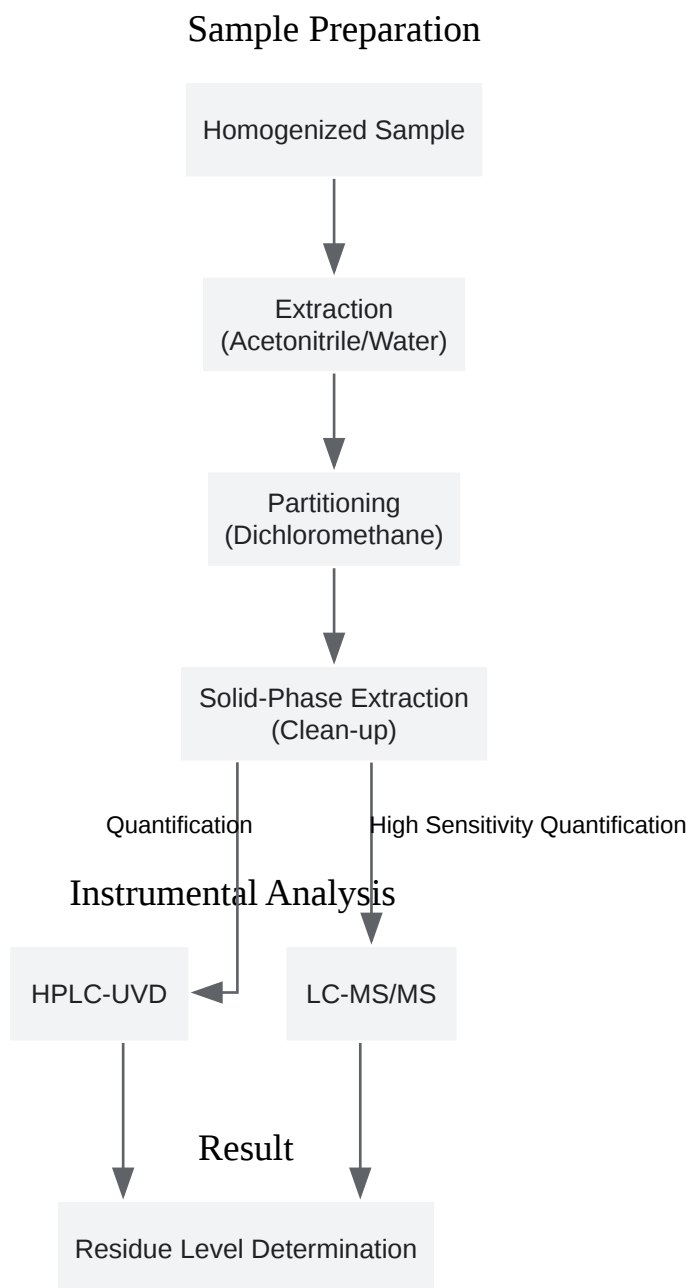
3.2.1. Sample Preparation

A general extraction and clean-up procedure for agricultural commodities is as follows:

- **Extraction:** A homogenized sample is extracted with a solvent mixture, typically acetonitrile and water, sometimes with the addition of hydrochloric acid to improve extraction efficiency. [\[2\]](#)[\[6\]](#)[\[10\]](#) For some matrices like wheat grain and straw, an initial hydrolysis step with dilute HCl may be required.[\[2\]](#)
- **Partitioning:** The extract is then partitioned with a non-polar solvent such as dichloromethane to remove interfering substances.[\[10\]](#)
- **Clean-up:** Further purification is achieved using solid-phase extraction (SPE) with a silica or other appropriate sorbent cartridge.[\[2\]](#)[\[10\]](#)

3.2.2. Instrumental Analysis

- HPLC-UVD: The purified extract is analyzed by HPLC with a UV detector. The method is validated for linearity, recovery, and precision. The limit of quantification (LOQ) is typically around 0.05 mg/kg.[8][10]
- LC-MS/MS: For higher sensitivity and selectivity, LC-MS/MS is the preferred method. The analysis is performed by monitoring the precursor ion of **pyriofenone** and its specific fragment ions. This technique allows for a lower LOQ, often reaching 0.01 mg/kg in various plant and animal matrices.[2][6]



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Caption: General workflow for **pyriofenone** residue analysis.

Mode of Action

Pyriofenone has a unique mode of action, classified by the Fungicide Resistance Action Committee (FRAC) under the code 50, which indicates a disruption of the actin cytoskeleton.^[1]

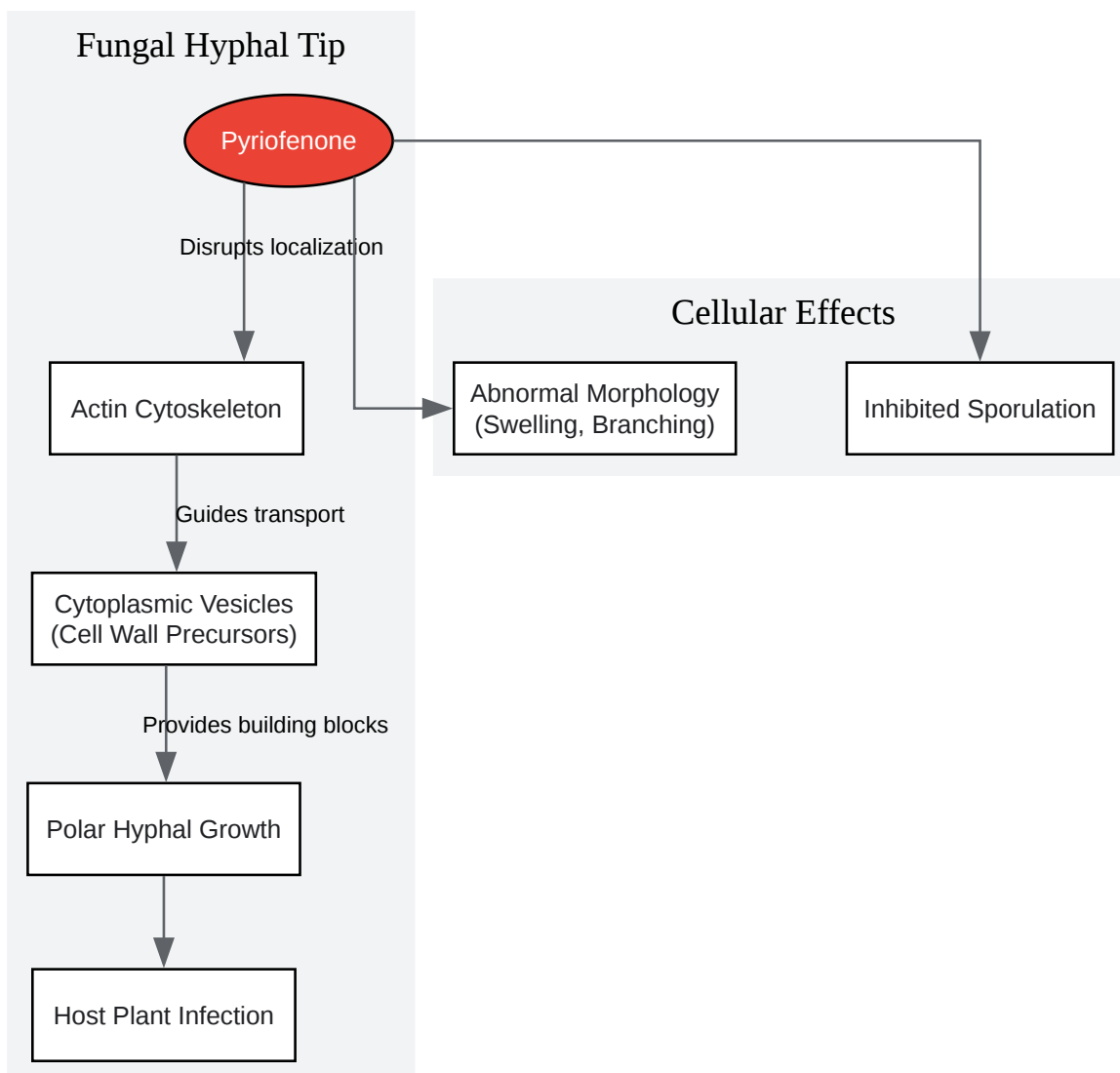
[2] This mechanism is distinct from many other classes of fungicides, making it a valuable tool for resistance management.

The primary fungicidal effect of **pyriofenone** is the inhibition of actin/myosin/fimbrin function.[2] This disruption leads to a mislocalization of the actin cytoskeleton from the apex of the fungal hyphae.[1][10] The proper localization of actin is critical for polar growth, as it serves as a track for the transport of vesicles containing materials necessary for cell wall synthesis and expansion.

The disruption of this process by **pyriofenone** results in:

- **Abnormal Hyphal Morphology:** The hyphal tips exhibit swelling, collapse, and abnormal branching.[1][10]
- **Inhibition of Infection Processes:** **Pyriofenone** effectively halts all stages of the infection process, including hyphal growth and the formation of appressoria, which are specialized structures for penetrating the host plant tissue.[1]
- **Reduced Sporulation:** The formation of conidia, the asexual spores of the fungus, is strongly inhibited, thereby preventing secondary infections.[1]

Histochemical studies have shown that in addition to the mislocalization of actin, **pyriofenone** also causes the aberrant localization of β -glucan (a key component of the fungal cell wall) and cytoplasmic vesicles.[10] Interestingly, the orientation of microtubules does not appear to be affected.[10] The disruption of these critical cellular processes is hypothesized to be linked to the interference with signaling pathways that control morphogenesis, potentially involving the Rho family of small GTPases.[10]



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